

Application Notes: Measuring Enthalpy of Vaporization for 2,5-Dimethyloctane

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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Compound Identification and Basic Properties

2,5-Dimethyloctane is a branched-chain saturated hydrocarbon (alkane) that can be relevant in various chemical and industrial research contexts.

Table 1: Basic Identifiers and Physical Properties of 2,5-Dimethyloctane

Property	Value	Source / Notes
CAS Number	15869-89-3	[1]
Molecular Formula	C ₁₀ H ₂₂	[2] [1]
Molar Mass	142.28 - 142.29 g/mol	[2] [1]
Normal Boiling Point	158 °C (431.15 K)	at 760 mmHg [1]
Density	0.732 g/cm ³	[1]
Flash Point	80.3 °C	[1]

Thermodynamic Data Availability

The National Institute of Standards and Technology (NIST) Web Thermo Tables (WTT) provides a **critically evaluated dataset** for **2,5-dimethyloctane**. This is a key resource for researchers as it contains recommended values derived from experimental data and sophisticated models. The available thermodynamic properties relevant to vaporization enthalpy are summarized below [2].

Table 2: Available Thermodynamic Property Data from NIST

Property Category	Specific Properties Available	Data Range / Notes
Phase Boundary	Boiling temperature vs. Pressure, Phase boundary pressure vs. Temperature	Temperature range: 190 K to 600.4 K; Includes 3 experimental data points.
Enthalpy	Enthalpy of vaporization (Liquid to Gas)	Temperature range: 255 K to 600.4 K.
	Enthalpy of formation (Gas and Liquid)	Fundamental data for calculating energy changes.
Other Properties	Density, Heat capacity, Entropy, Viscosity, Thermal conductivity	Various temperature and pressure ranges.

Protocols for Determining Enthalpy of Vaporization

The enthalpy of vaporization (ΔH_{vap}) can be determined through direct experimental measurement or predicted using established computational correlations.

Direct Calculation from Fundamental Data

For a direct calculation, the enthalpy of vaporization is defined as the difference in enthalpy between the vapor and liquid states at the same temperature and pressure [3] [4].

Protocol 1: Direct Calculation via NIST Data

- **Principle:** The enthalpy of vaporization is calculated using the formula: $\Delta H_{\text{vap}} = H_{\text{vapor}} - H_{\text{liquid}}$, where H is the specific or molar enthalpy.
- **Data Source:** Access the NIST Web Thermo Tables (WTT) for **2,5-dimethyloctane** [2].
- **Procedure:**
 - Query the database for the property "Enthalpy (Liquid in equilibrium with Gas)" at your desired temperature.
 - Simultaneously, query for "Enthalpy (Ideal Gas)" at the same temperature.
 - The difference between these two values yields the enthalpy of vaporization.
- **Advantage:** This method leverages critically evaluated and reliable data, providing a highly accurate value without the need for laboratory experimentation.

Prediction via Empirical Correlations

When experimental data is unavailable, empirical correlations based on easily accessible properties (like normal boiling point and critical constants) can be used. A 2019 study published in the *PMC* database developed a highly reliable correlation for this purpose [5].

Protocol 2: Prediction using the Gharagheizi et al. Model

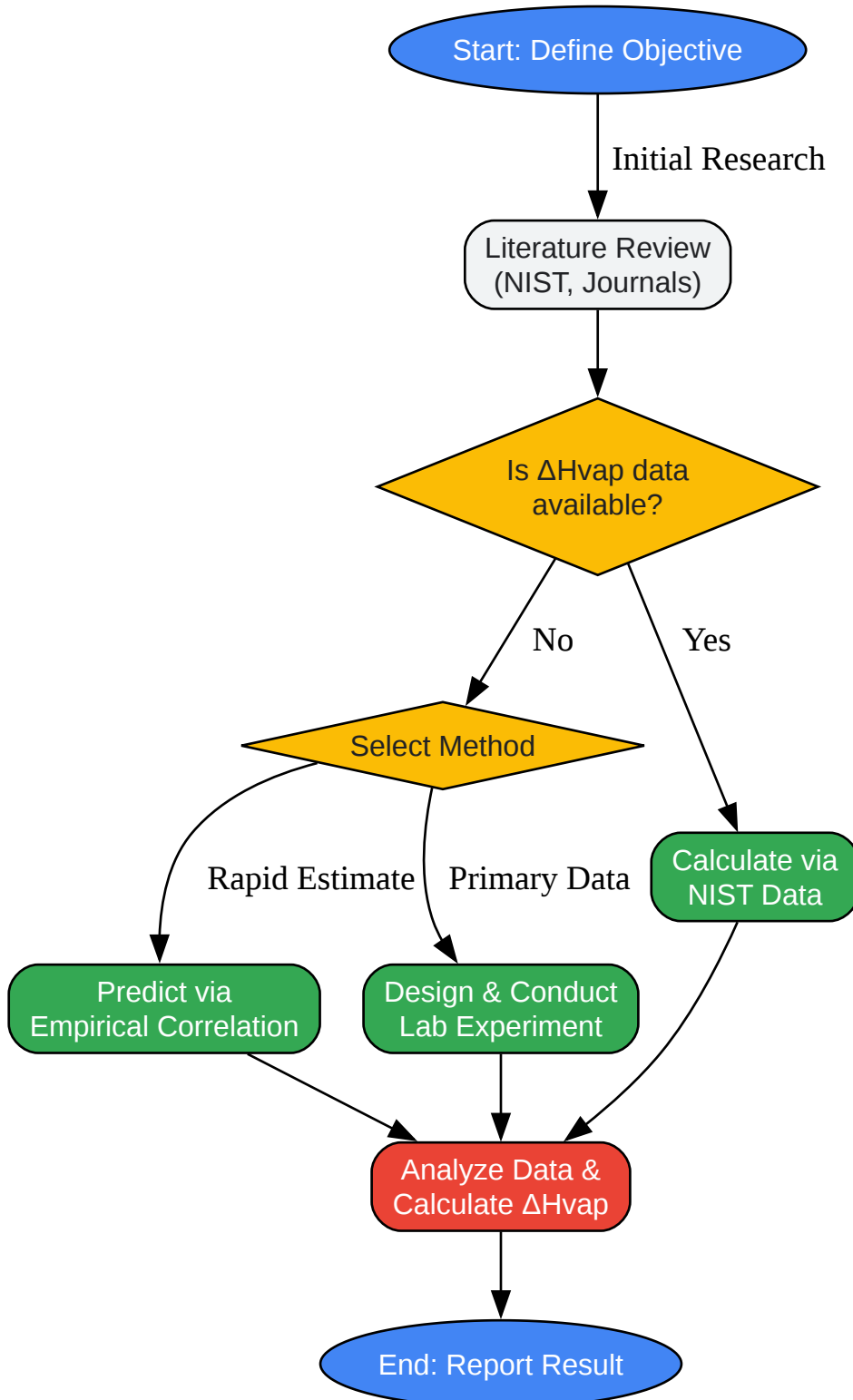
This model requires the normal boiling point (T_b), critical temperature (T_c), and critical pressure (P_c).

- **Principle:** The model uses the following equation: $\Delta H_{\text{vap}, b} = RT_b(A + BT_{br} + CT_{br}^2 + DT_{br}^3)$ Where:
 - $\Delta H_{\text{vap}, b}$ is the enthalpy of vaporization at the normal boiling point (kJ/mol).
 - R is the universal gas constant ($8.3145 \text{ J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$).
 - T_{br} is the reduced boiling point (T_b/T_c).
 - A, B, C, D are constants that are themselves functions of the critical pressure (P_c in bar).
- **Coefficients:**
 - $A = 0.01290$
 - $B = 0.00086 - 0.00206P_c + 0.01150 \ln(P_c)$
 - $C = -0.01983 + 0.00632P_c - 0.04279 \ln(P_c)$
 - $D = 0.02086 - 0.00459P_c + 0.03544 \ln(P_c)$
- **Procedure:**

- Obtain the required properties for **2,5-dimethyloctane** (T_b , T_c , P_c). If not available in [2] or [1], they may need to be estimated using group contribution methods.
 - Calculate $T_{br} = T_b / T_c$.
 - Calculate the coefficients B, C, and D using the equations above.
 - Substitute all values into the main equation to compute $\Delta H_{vap, b}$.
- **Reliability:** This model was validated against 452 pure substances and was found to be more accurate than several other well-known correlations in the literature [5].

Experimental Workflow and Data Logic

For a researcher embarking on an experimental determination of the enthalpy of vaporization, the following workflow outlines the key decision points and processes. The DOT script below visually represents this pathway.

Experimental Workflow for ΔH_{vap} Measurement

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Diagram 1: Experimental Workflow for ΔH_{vap} Measurement. This flowchart outlines the decision-making process for obtaining the enthalpy of vaporization, starting with a literature review and proceeding through data retrieval, predictive modeling, or experimental pathways.

Conclusion

Researchers have multiple validated pathways for determining the enthalpy of vaporization for **2,5-dimethyloctane**. The most efficient approach is to utilize the **critically evaluated data directly from the NIST Web Thermo Tables**, which is the recommended primary resource. For situations where such high-quality data is not available for a compound of interest, the **empirical correlation by Gharagheizi et al.** provides a reliable and accurate predictive method, leveraging commonly known thermodynamic properties.

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